

Cbz-4-fluoro-D-phe molecular structure and weight

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Compound of Interest

Compound Name: Cbz-4-fluoro-D-phe

Cat. No.: B1166497

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An In-depth Technical Guide to N- α -Carbobenzyloxy-4-fluoro-D-phenylalanine (**Cbz-4-fluoro-D-phe**)

This guide provides detailed technical information on the molecular structure, properties, and synthesis of N- α -Carbobenzyloxy-4-fluoro-D-phenylalanine, a fluorinated derivative of the amino acid D-phenylalanine. This compound is of interest to researchers in medicinal chemistry and peptide synthesis due to the unique properties conferred by the fluorine atom, such as altered electronic characteristics and metabolic stability.

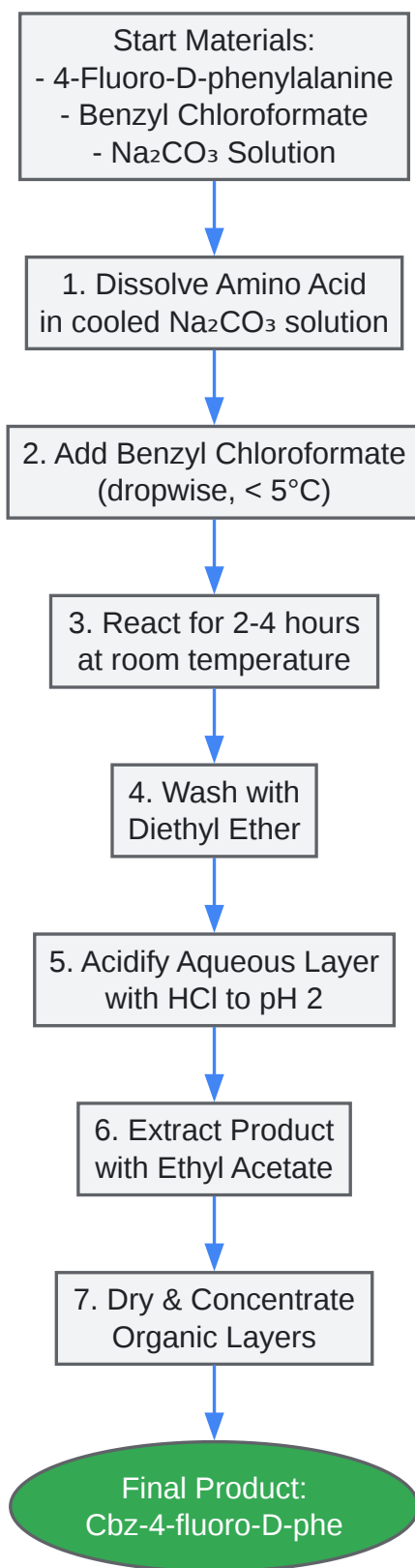
Quantitative Data Summary

The key physicochemical properties of **Cbz-4-fluoro-D-phenylalanine** and its unprotected precursor, 4-Fluoro-D-phenylalanine, are summarized below for easy comparison.

Property	Cbz-4-fluoro-D-phenylalanine (Z-Phe(4-F)-OH)	4-Fluoro-D-phenylalanine (H-D-Phe(4-F)-OH)
Molecular Formula	C ₁₇ H ₁₆ FNO ₄ [1]	C ₉ H ₁₀ FNO ₂ [2]
Molecular Weight	317.3 g/mol [1]	183.2 g/mol [2]
Synonyms	N-Benzyloxycarbonyl-4-fluoro-D-phenylalanine	p-Fluoro-D-phenylalanine [2]
Appearance	-	Off-white powder [2]
Melting Point	-	213 - 215 °C (decomposes) [2]
Storage Conditions	-	0 - 8 °C [2]

Molecular Structure

The structure of **Cbz-4-fluoro-D-phenylalanine** consists of a D-phenylalanine core, which is substituted with a fluorine atom at the para (4-position) of the phenyl ring. The alpha-amino group is protected by a carboxybenzyl (Cbz or Z) group.



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References

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- 2. chemimpex.com [chemimpex.com]
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